

2-Cyano-4,4-difluorocyclohexanone proper disposal procedures

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Compound of Interest

Compound Name: 2-Cyano-4,4-difluorocyclohexanone

CAS No.: 1309602-28-5

Cat. No.: B1456075

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Executive Summary & Chemical Identity

2-Cyano-4,4-difluorocyclohexanone (CAS: 1309602-28-5) presents a unique "dual-hazard" profile often overlooked in standard high-throughput workflows. Unlike generic organic waste, this compound contains both a nitrile (cyano) group and a gem-difluoro moiety.

This combination dictates a strict disposal protocol:

- **Nitrile Hazard:** Potential for Hydrogen Cyanide (HCN) evolution if exposed to acidic waste streams.
- **Fluorine Hazard:** High thermal stability of the C-F bond requires specialized high-temperature incineration to prevent the release of Hydrofluoric Acid (HF) or incomplete combustion byproducts.

Do not dispose of this compound in standard "Organic Non-Halogenated" streams.

Chemical Profile

Parameter	Data / Specification
Chemical Name	2-Cyano-4,4-difluorocyclohexanone
CAS Number	1309602-28-5
Molecular Formula	C ₇ H ₇ F ₂ NO
Molecular Weight	159.13 g/mol
Physical State	Solid (typically off-white to beige powder)
Primary Hazards	Acute Toxicity (Oral/Dermal), Irritant, Incompatible with Acids
Waste Code (RCRA)	D003 (Reactivity - potential), Halogenated Organic

The "Dual-Hazard" Mechanism (Scientific Rationale)

To ensure safety, operators must understand the causality behind these protocols.

A. The Acid-Nitrile Risk (Immediate Safety) The nitrile group (-CN) at the C2 position is susceptible to hydrolysis. In the presence of strong acids (common in organic waste containers), the following equilibrium can shift dangerously:

However, under specific reducing or thermal conditions, or if mixed with strong mineral acids, there is a risk of liberating HCN gas. Therefore, the pH of the waste stream is the critical control point (CCP).

B. The Fluorine Incineration Factor (Environmental Compliance) The gem-difluoro group (

) is exceptionally stable (

bond energy

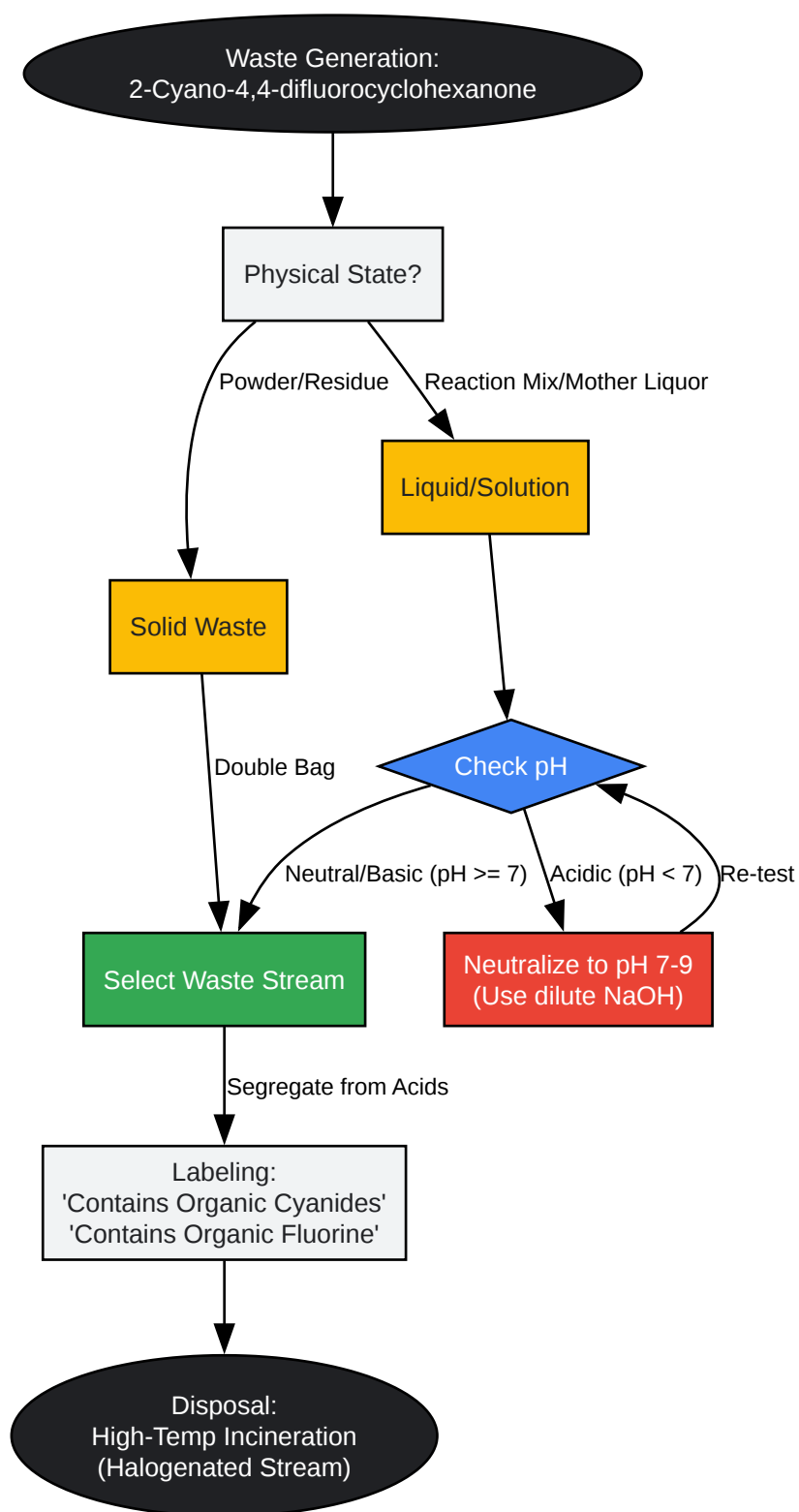
). Standard catalytic oxidizers or low-temperature incinerators (

) may fail to fully mineralize this compound, leading to the emission of HF gas or formation of fluorinated byproducts.

- Requirement: This waste must be tagged for High-Temperature Incineration ($>1100^{\circ}\text{C}$) with alkaline scrubbing.

Operational Workflow: Waste Segregation

The following decision logic ensures the compound is routed to the correct destruction facility.



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Figure 1: Decision matrix for segregating **2-Cyano-4,4-difluorocyclohexanone** waste. Note the critical pH check loop.

Step-by-Step Disposal Protocol

Phase 1: Pre-Disposal Stabilization (In the Fume Hood)

Objective: Eliminate reactivity before the material leaves the engineering control.

- Quenching (Reaction Mixtures): If the compound is in a reaction mixture containing reactive reagents (e.g., thionyl chloride, strong bases), quench carefully according to the specific reagent protocol.
- pH Verification:
 - Dip a pH strip into the aqueous/organic mixture.
 - If Acidic ($\text{pH} < 7$): Slowly add 1M Sodium Hydroxide (NaOH) or saturated Sodium Bicarbonate () with stirring until pH is between 8 and 10.
 - Why: Alkaline conditions stabilize the nitrile group and prevent HCN evolution.
- Solvent Compatibility: Ensure the carrier solvent is compatible with Halogenated Waste containers (e.g., avoid mixing with strong oxidizers like nitric acid).

Phase 2: Packaging & Labeling

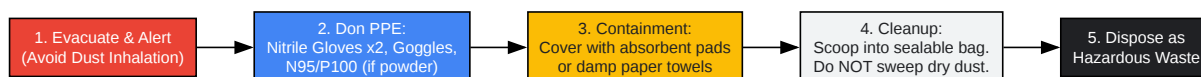
Objective: Communication with waste management personnel.

- Container Selection: Use high-density polyethylene (HDPE) or glass containers. Avoid metal containers if the mixture is corrosive.
- The "Halogenated" Rule: Even though the solvent might be non-halogenated (e.g., Ethyl Acetate), the solute contains Fluorine.
 - Action: Discard into the HALOGENATED ORGANIC waste stream.
- Labeling:
 - List the full chemical name: **2-Cyano-4,4-difluorocyclohexanone**.

- Add Hazard Tags: TOXIC, IRRITANT.
- Critical Note: Write "CONTAINS FLUORINE & NITRILES" on the tag. This alerts the disposal facility to use scrubbers for HF and monitor for cyanides.

Phase 3: Spill Management

In the event of a powder spill or solution leak:



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Figure 2: Emergency response workflow for solid or liquid spills.[1][2]

References & Regulatory Grounding[3]

- United States Environmental Protection Agency (EPA).RCRA Regulations Title 40 CFR Part 261: Identification and Listing of Hazardous Waste. (Defines P and U listed wastes and characteristic hazards).
- National Research Council (US) Committee on Prudent Practices in the Laboratory.Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. Washington (DC): National Academies Press (US); 2011. (Standard for segregation of nitriles and acids).
- Tsang, W., et al. "On the Incinerability of Highly Fluorinated Organic Compounds." [3] Combustion Science and Technology, vol. 139, 1998.[3] (Establishes the requirement for high-temperature incineration for C-F bonds).
- BLD Pharm.SDS for **2-Cyano-4,4-difluorocyclohexanone** (CAS 1309602-28-5).[4] (Source for specific CAS and physical data).

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